

Application Note: Comprehensive Characterization of 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name:	2-(2-Bromophenyl)azepane hydrochloride
CAS No.:	1177340-54-3
Cat. No.:	B1286184

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Executive Summary

2-(2-Bromophenyl)azepane hydrochloride is a pharmacologically significant scaffold, often utilized as an intermediate in the synthesis of norepinephrine transporter (NET) inhibitors and CNS-active agents [1].[1][2] Its structure comprises a seven-membered nitrogen heterocycle (azepane) with a bulky, electron-withdrawing ortho-bromoaryl substituent.[1][2]

This guide details the Critical Quality Attributes (CQAs) and analytical protocols required to establish identity, purity, and enantiomeric excess. We prioritize a "Quality by Design" (QbD) approach, addressing the specific challenges of analyzing secondary amine salts and halogenated aromatics.

Chemical Profile

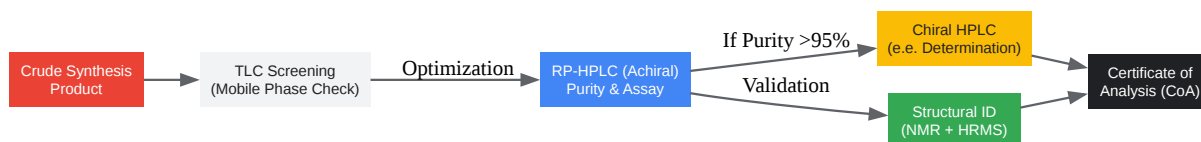
Property	Value / Description
IUPAC Name	2-(2-Bromophenyl)azepane hydrochloride
Molecular Formula	C ₁₂ H ₁₆ BrN[1][3][4][5][6][7][8] · HCl
Molecular Weight	254.17 (Free Base) / 290.63 (Salt)
Chirality	One chiral center at C2 (Enantiomers: R and S)
Solubility	High in MeOH, Water; Low in Hexane/Et ₂ O
pKa (Calc)	~10.5 (Secondary Amine)
UV Maxima	~210 nm, ~260 nm (Aromatic shoulder)

Analytical Strategy & Workflow

The characterization strategy distinguishes between routine release testing (HPLC-UV) and structural elucidation (NMR/HRMS).[2]

Diagram 1: Analytical Decision Matrix

This flowchart illustrates the logical progression from crude synthesis to final salt characterization.



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Caption: Analytical workflow prioritizing achiral purity assessment before expensive chiral separation or structural confirmation.

Protocol A: Reverse-Phase HPLC (Purity & Assay)

Objective: Quantify chemical purity and related impurities.[1] Challenge: Secondary amines like azepanes interact strongly with residual silanols on silica columns, leading to peak tailing.[2] Solution: Use of a low-pH buffer with an ion-pairing effect or a high-coverage end-capped column (C18) to suppress silanol activity [2].[1]

Method Parameters

Parameter	Condition
Column	C18, 150 x 4.6 mm, 3.5 μ m (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus)
Mobile Phase A	0.1% Phosphoric Acid or 10mM Ammonium Formate (pH 3.[1][2]0)
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-2 min: 5% B; 2-15 min: 5% $\rightarrow$ 80% B; 15-18 min: 80% B
Flow Rate	1.0 mL/min
Column Temp	40°C (Improves mass transfer for the bulky bromo-group)
Detection	UV @ 215 nm (Amide/Backbone) and 260 nm (Phenyl group)
Injection Vol	5 μ L

System Suitability Criteria (Self-Validating)

- Tailing Factor (Tf): Must be < 1.5. Note: If Tf > 1.5, increase buffer strength or add 0.1% Triethylamine (TEA) as a silanol blocker.[2]
- Resolution (Rs): > 2.0 between the main peak and the nearest impurity (likely the des-bromo analogue or ring-opened byproduct).[1]
- Precision: RSD < 0.5% for 6 replicate injections of the standard.

Protocol B: Chiral HPLC (Enantiomeric Excess)

Objective: Determine the ratio of R vs. S enantiomers. Mechanism: The 2-substituted azepane creates a steric environment that resolves well on polysaccharide-based stationary phases [3].
[1]

Method Parameters

- Column: Immobilized Amylose tris(3,5-dimethylphenylcarbamate) (e.g., Chiralpak IA/IG).[2]
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).[1]
 - Why Diethylamine? Essential to sharpen the peak of the basic amine; without it, the peak will broaden significantly.
- Flow Rate: 0.8 mL/min (Isocratic).[2]
- Detection: UV @ 254 nm.[9]
- Expected Result: Baseline separation ($R_s > 3.0$) due to the bulky ortho-bromo group hindering rotation and enhancing chiral recognition.[1]

Protocol C: Structural Elucidation (NMR & MS)

Objective: Unequivocal identification of the structure, specifically confirming the ortho position of the bromine and the 7-membered ring size.

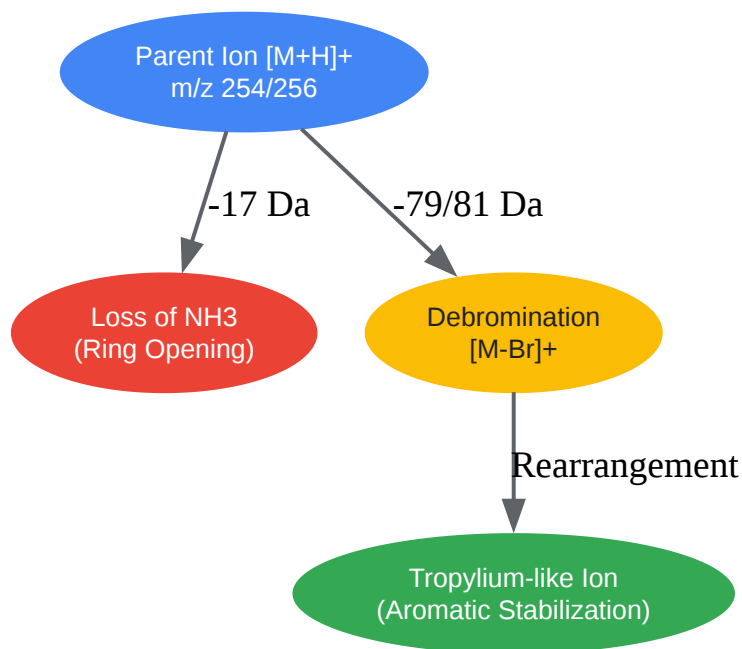
Mass Spectrometry (HRMS-ESI)

The presence of Bromine provides a distinctive "spectral fingerprint" due to the natural abundance of isotopes ^{79}Br and ^{81}Br (~1:1 ratio).

- Ionization: ESI Positive Mode ().
- Key Diagnostic Feature: The molecular ion cluster will appear as a doublet of equal intensity separated by 2 Da (m/z 254.05 and 256.05 for the free base).
- Fragmentation Pathway:

- Loss of NH_3 (Azepane ring opening).
- Loss of Br radical (Characteristic mass shift).

Diagram 2: Proposed Fragmentation Pathway



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Caption: ESI⁺ fragmentation logic. The 1:1 isotopic doublet at the parent ion is the primary confirmation of the Bromine atom.

Nuclear Magnetic Resonance (NMR)

The 7-membered ring (azepane) exhibits complex coupling due to conformational flexibility (chair/twist-boat) [4].^[1]^[2]

¹H NMR (400 MHz, DMSO-d₆) - Key Assignments:

- Amine Protons: Broad singlet/doublet at ~9.0-9.5 ppm (ammonium salt protons).^[1]
- Aromatic Region (4H): 7.1 - 7.7 ppm.^[1] Look for the doublet of doublets characteristic of the ortho-substituted pattern.

- The Chiral Proton (H2): A multiplet at ~4.5 ppm. This is the most deshielded aliphatic proton due to the adjacent Nitrogen and Phenyl ring.
- Ring Methylenes (H3-H7): Complex multiplets between 1.5 - 3.2 ppm.[1]
 - Validation: Use COSY (Correlation Spectroscopy) to trace the spin system from H2 -> H3 -> H4... to confirm the 7-membered chain continuity, distinguishing it from a piperidine (6-membered) impurity.

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